

An In-depth Technical Guide to the Chemical Properties of (Bromomethyl)germane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Bromomethyl)germane

Cat. No.: B15476922

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

(Bromomethyl)germane ($\text{CH}_2\text{BrGeH}_3$) is a halogenated organogermanium compound of interest for its potential applications in chemical synthesis and materials science. This document provides a comprehensive overview of its core chemical properties, drawing upon available data for analogous compounds and theoretical predictions. Due to the limited direct experimental data on **(Bromomethyl)germane**, this guide integrates established principles of organogermanium chemistry with computational insights to offer a detailed profile of the molecule. The information presented herein is intended to support research and development activities by providing a foundational understanding of the synthesis, reactivity, and spectroscopic characteristics of this compound.

Introduction

Organogermanium compounds have garnered significant attention due to their unique chemical and physical properties, which position them as valuable intermediates in organic synthesis and as components in advanced materials.^[1] **(Bromomethyl)germane**, with its reactive carbon-bromine and germanium-hydride bonds, represents a potentially versatile building block. The presence of the electrophilic bromomethyl group and the nucleophilic germyl group within the same molecule suggests a rich and varied reactivity profile. This guide aims to consolidate the known and predicted chemical properties of **(Bromomethyl)germane** to facilitate its exploration in synthetic and medicinal chemistry.

Physicochemical Properties

Direct experimental data for the physicochemical properties of **(Bromomethyl)germane** are scarce. The following table summarizes estimated and calculated values based on trends observed for related organogermanium compounds and general chemical principles.

Property	Value (Predicted/Estimated)	Notes
Molecular Formula	CH ₃ BrGe	
Molecular Weight	171.55 g/mol	
Appearance	Colorless liquid or gas at STP (Predicted)	Based on analogous simple germanes.
Boiling Point	~50-70 °C (Estimated)	Estimated based on trends for halomethylsilanes and germane.
Density	~1.8 - 2.0 g/cm ³ (Estimated)	Estimated based on related brominated compounds.
Ge-C Bond Dissociation Energy	~255 kJ/mol	Typical value for organogermanium compounds. [2]
Ge-H Bond Dissociation Energy	~290 kJ/mol	Typical value for organogermanium compounds. [2]

Synthesis

A definitive, optimized synthesis for **(Bromomethyl)germane** has not been reported in the literature. However, established methods for the synthesis of organogermanium halides and related compounds suggest several viable synthetic routes.

Proposed Synthetic Pathway: Free Radical Bromination of Methylgermane

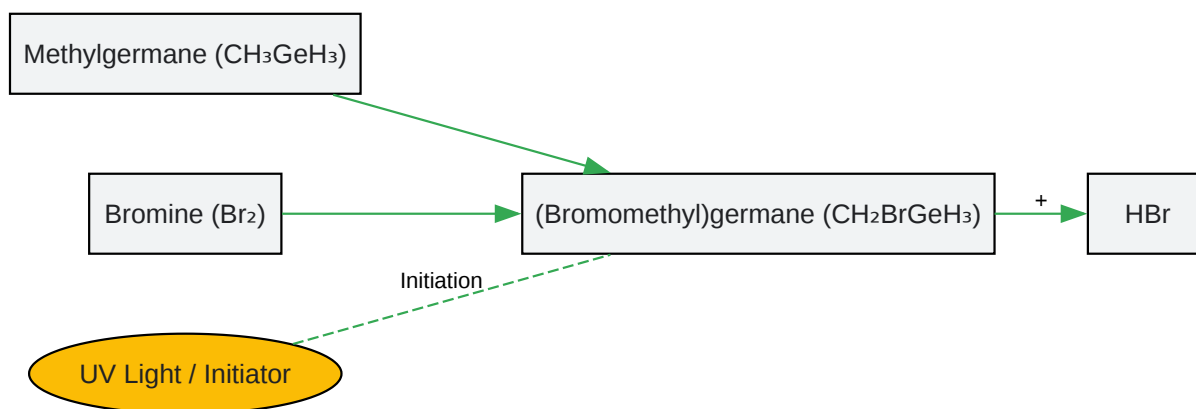
A plausible method for the preparation of **(Bromomethyl)germane** is the free-radical bromination of methylgermane (CH_3GeH_3). This approach is analogous to the halogenation of simple alkanes.

Reaction:



Experimental Protocol (Proposed):

- Apparatus: A reaction vessel equipped with a UV lamp, a gas inlet, a condenser, and a means to neutralize the HBr byproduct (e.g., a basic scrubber).
- Reagents: Methylgermane (gas), Bromine (liquid, vaporized), and a radical initiator (e.g., AIBN, optional).
- Procedure:
 - Introduce a stream of methylgermane gas into the reaction vessel.
 - Simultaneously, introduce a controlled stream of bromine vapor.
 - Irradiate the reaction mixture with UV light to initiate the radical chain reaction.
 - The reaction temperature should be carefully controlled to prevent over-bromination.
 - The product, **(Bromomethyl)germane**, would be collected by condensation from the gas stream.
 - Purification could be achieved by fractional distillation.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **(Bromomethyl)germane**.

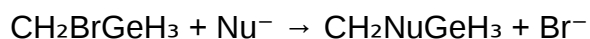
Reactivity

The reactivity of **(Bromomethyl)germane** is expected to be dictated by the two primary functional groups: the electrophilic carbon of the bromomethyl group and the potentially nucleophilic germanium center.

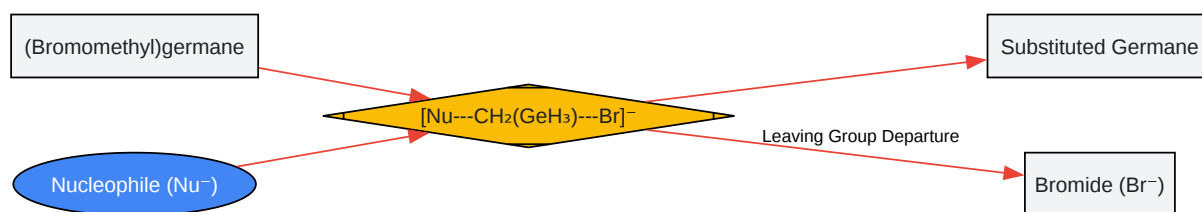
Nucleophilic Substitution at Carbon

The C-Br bond is polarized, making the methylene carbon an electrophilic center susceptible to attack by nucleophiles. This is a common reaction pathway for alkyl halides.

General Reaction:



Where Nu^- represents a nucleophile (e.g., CN^- , OR^- , R_2N^-).



[Click to download full resolution via product page](#)

Caption: Nucleophilic substitution at the carbon of **(Bromomethyl)germane**.

Reactions at the Germanium Center

The Ge-H bonds can exhibit hydridic character, allowing them to act as reducing agents or to be substituted under certain conditions. Furthermore, the germanium atom itself can act as a Lewis acid.

Spectroscopic Properties (Predicted)

Direct spectroscopic data for **(Bromomethyl)germane** is not readily available. The following predictions are based on the analysis of related organogermanium compounds.

^1H NMR Spectroscopy

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
$-\text{CH}_2\text{Br}$	3.0 - 3.5	Quartet	$\sim 3\text{-}5$ Hz (to Ge-H)
$-\text{GeH}_3$	3.5 - 4.5	Triplet	$\sim 3\text{-}5$ Hz (to C-H)

Note: The chemical shifts are estimations and can be influenced by solvent and other factors. The multiplicity arises from the coupling between the methylene protons and the germeryl protons.

^{13}C NMR Spectroscopy

Carbon	Predicted Chemical Shift (δ , ppm)
-CH ₂ Br	20 - 30

Mass Spectrometry

The mass spectrum of **(Bromomethyl)germane** is expected to show a characteristic isotopic pattern due to the presence of both germanium and bromine, each having multiple naturally occurring isotopes.^[2]

Predicted Isotopic Pattern for the Molecular Ion [CH₂BrGeH₃]⁺:

The molecular ion peak would appear as a cluster of peaks reflecting the isotopic abundances of Ge (⁷⁰Ge, ⁷²Ge, ⁷³Ge, ⁷⁴Ge, ⁷⁶Ge) and Br (⁷⁹Br, ⁸¹Br).

Infrared (IR) Spectroscopy

Vibrational Mode	Predicted Frequency (cm ⁻¹)	Intensity
Ge-H stretch	2050 - 2150	Strong
C-H stretch	2900 - 3000	Medium
CH ₂ bend	1400 - 1450	Medium
Ge-C stretch	600 - 700	Medium-Weak
C-Br stretch	500 - 600	Medium-Strong

Handling and Safety

While specific toxicity data for **(Bromomethyl)germane** is unavailable, it should be handled with the precautions appropriate for volatile, reactive organometallic compounds and alkyl halides.

- Handling: Work in a well-ventilated fume hood. Use appropriate personal protective equipment (gloves, safety glasses, lab coat).

- **Toxicity:** Assumed to be toxic upon inhalation, ingestion, and skin contact. Alkylating agents are often mutagenic.
- **Stability:** May be sensitive to air and moisture. Store under an inert atmosphere.

Conclusion

(Bromomethyl)germane is a molecule with significant synthetic potential that remains largely unexplored. This technical guide provides a foundational understanding of its chemical properties based on established principles of organogermanium chemistry and theoretical predictions. It is hoped that this information will stimulate further experimental investigation into the synthesis, reactivity, and applications of this promising compound. The detailed experimental protocols and predicted data presented herein offer a starting point for researchers venturing into this area of organometallic chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organogermanium chemistry - Wikipedia [en.wikipedia.org]
- 2. Thieme E-Books & E-Journals [thieme-connect.de]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of (Bromomethyl)germane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15476922#bromomethyl-germane-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com